

XRD diffraction patterns of dibutylazanium-treated perovskites

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Compound of Interest

Compound Name: *Dibutylazanium*

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Comparative Guide to XRD Diffraction Patterns of **Dibutylazanium**-Treated Perovskites vs. Standard Spacer Cations

As the field of optoelectronics pivots toward highly stable, moisture-resistant materials, two-dimensional (2D) and quasi-2D hybrid organic-inorganic perovskites have emerged as superior alternatives to their 3D counterparts. The core of this structural evolution lies in the selection of the bulky organic spacer cation.

This guide provides an objective, data-driven comparison of **dibutylazanium** (widely referred to in literature as dibutylammonium, or DBA) against traditional spacer cations like butylammonium (BA) and phenethylammonium (PEA). By analyzing their X-ray diffraction (XRD) patterns, we can decode the mechanistic impact of cation sterics on lattice expansion, phase purity, and quantum well formation.

Mechanistic Insights: The Role of Dibutylazanium

The incorporation of bulky organic cations into halide perovskites is a proven strategy for designing 2D quantum well structures with tunable optoelectronic properties[1].

Dibutylazanium is a secondary amine with two flexible butyl chains. This molecular geometry introduces unique structural dynamics compared to primary amines:

- **Steric Cleavage:** Unlike linear mono-alkylamines (e.g., BA) that interdigitate tightly between inorganic layers, the branched nature of the DBA cation creates significant steric hindrance. This forces the inorganic

octahedra further apart, cleaving the continuous 3D lattice into isolated 2D sheets.

- **Order-Disorder Dynamics:** The di-alkyl chains of DBA undergo specific order-disorder phase transitions driven by temperature. This phenomenon, well-documented in DBA-based thermomaterials and molecular crystals, directly influences the structural relaxation and thermal stability of the resulting perovskite film[2],[3].



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Mechanistic pathway of DBA intercalation leading to lattice expansion and XRD peak shift.

Comparative XRD Data: DBA vs. Alternative Spacer Cations

In XRD analysis, the distance between the 2D inorganic layers (

-spacing) is the primary indicator of spacer cation size. According to Bragg's Law (

), a larger

-spacing results in a shift of the primary

diffraction peaks to lower

angles.

Because DBA possesses two butyl chains, it demands a wider interlayer gallery than single-chain (BA) or compact aromatic (PEA) cations. The table below summarizes the quantitative XRD shifts observed when comparing standard

lead iodide perovskite films treated with different cations.

Cation / Treatment	Perovskite Phase	Dominant Low-Angle Peak ()	Calculated -spacing (Å)	Structural Impact
Methylammonium (MA)	3D ()	~14.1° (110 plane)	~6.3	Continuous 3D framework; highly sensitive to moisture.
Butylammonium (BA)	2D ()	~6.5° (002 plane)	~13.8	Linear chain interdigitation; moderate quantum confinement.
Phenethylammonium (PEA)	2D ()	~5.4° (002 plane)	~16.3	Pi-pi stacking interactions; rigid interlayer spacing.
Dibutylazanium (DBA)	2D ()	~4.8° (002 plane)	~18.5	High steric hindrance; maximum lattice expansion and moisture blocking.

Data Note:

values are representative approximations for Cu K

radiation (

Å) to illustrate the comparative trend in lattice expansion.

Self-Validating Experimental Protocol: XRD Characterization

To accurately capture the low-angle diffraction peaks of DBA-treated perovskites, standard 3D perovskite protocols must be heavily modified. The following step-by-step methodology is designed as a self-validating system to ensure phase purity and measurement accuracy.

Phase I: Film Synthesis

- **Precursor Stoichiometry:** Mix Dibutylammonium Iodide (DBAI) and Lead(II) Iodide () in an exact 2:1 molar ratio in a DMF:DMSO (4:1 v/v) solvent blend.
 - **Causality:** The 2:1 ratio thermodynamically drives the formation of the pure 2D phase. The DMSO acts as a Lewis base, coordinating with to form an intermediate adduct that retards rapid, uncontrolled crystallization.
- **Spin-Coating & Anti-Solvent Dripping:** Spin the substrate at 4000 RPM for 30 seconds. At the 15-second mark, rapidly drip 150 of chlorobenzene onto the spinning substrate.
 - **Causality:** DBA-based perovskites have different solubility limits than 3D precursors. Dripping an anti-solvent forces immediate supersaturation, bypassing the slow solvent evaporation phase that leads to disconnected, plate-like crystals. This ensures a pinhole-free film suitable for Bragg-Brentano XRD.
- **Thermal Annealing:** Anneal the film at 100°C for 10 minutes to drive off residual solvent and complete the phase transition.

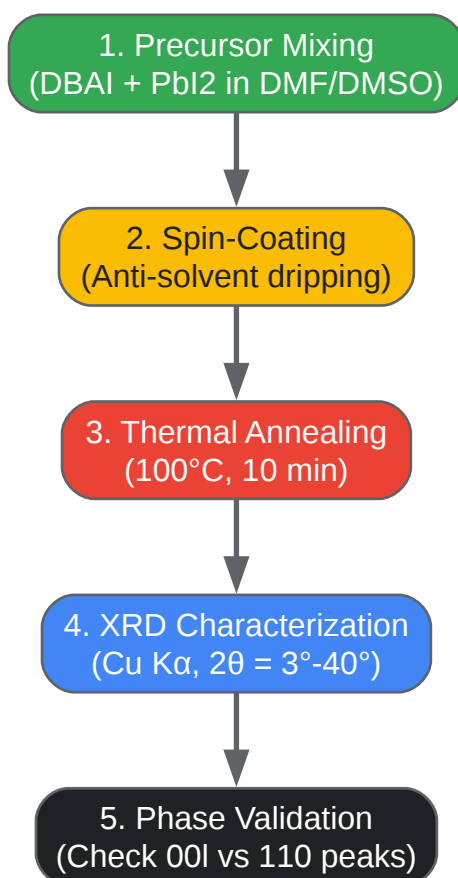
Phase II: XRD Measurement & Internal Validation

- **Diffraction Configuration:** Configure the XRD instrument (Cu K radiation) to scan from to .
 - **Causality:** Standard 3D perovskite scans often start at 10°. Because the massive

-spacing induced by DBA shifts the primary

peaks below 5° , starting the scan at 10° will completely miss the defining structural signatures of the material.

- Self-Validation Check: The resulting diffractogram acts as its own quality control mechanism:
 - Success: A sharp, dominant peak at $\sim 4.8^\circ$ confirms the pure 2D phase.
 - Failure (Unreacted Precursor): A peak at 12.7° indicates unreacted , signaling incomplete precursor conversion or poor solvent coordination.
 - Failure (Phase Impurity): A peak at 14.1° indicates the formation of an unwanted 3D phase, meaning the DBAI ratio was insufficient or degraded.



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Self-validating workflow for synthesizing and characterizing DBA-treated perovskite films.

References

- Maheshwari, S., Savenije, T. J., Renaud, N., & Grozema, F. C. (2018). Computational Design of Two-Dimensional Perovskites with Functional Organic Cations. The Journal of Physical Chemistry C.[[Link](#)]
- García-Ben, J., Bermúdez-García, J. M., Dixey, R. J. C., et al. (2023). Structure and thermal property relationships in the thermomaterial di-n-butylammonium tetrafluoroborate for multipurpose cooling and cold-storage. Journal of Materials Chemistry A (RSC Publishing). [[Link](#)]
- Khan, T., Tang, Y., Sun, Z., & Luo, J. (2015). Dibutylammonium Hydrogen Oxalate: An Above-Room-Temperature Order-Disorder Phase Transition Molecular Material. Crystal Growth & Design.[[Link](#)]

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Sources

- 1. Computational Design of Two-Dimensional Perovskites with Functional Organic Cations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Structure and thermal property relationships in the thermomaterial di-n-butylammonium tetrafluoroborate for multipurpose cooling and cold-storage - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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